Chemical structure analysis of 4-Chloro-6-methoxy-2-methylquinazoline

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Compound of Interest

Compound Name:	*4-Chloro-6-methoxy-2-methylquinazoline*
CAS No.:	*60395-90-6*
Cat. No.:	*B3024527*

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Technical Guide: Structural Elucidation & Quality Control of **4-Chloro-6-methoxy-2-methylquinazoline**

Executive Summary

4-Chloro-6-methoxy-2-methylquinazoline (CAS: 60395-90-6) is a critical heterocyclic building block utilized in the synthesis of tyrosine kinase inhibitors (TKIs) and, more recently, SOS1-targeting PROTACs. Its reactivity is defined by the electrophilic C4-position, which is susceptible to nucleophilic aromatic substitution (

), making it an ideal scaffold for introducing complex amine side chains found in drugs like gefitinib or vandetanib analogs.

This guide provides a comprehensive technical analysis of the molecule's structural characterization, impurity profiling, and quality control (QC) methodologies. It is designed for medicinal chemists and analytical scientists requiring rigorous validation of this intermediate before downstream GMP synthesis.

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Chemical Identity & Physicochemical Properties

Property	Specification
IUPAC Name	4-Chloro-6-methoxy-2-methylquinazoline
CAS Number	60395-90-6
Molecular Formula	
Molecular Weight	208.64 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DCM, DMSO, chloroform; hydrolyzes in water
Stability	Moisture sensitive (hydrolyzes to quinazolinone)

Synthesis & Impurity Origin Analysis

Understanding the synthetic route is prerequisite to identifying critical quality attributes (CQAs). The standard synthesis involves the cyclization of 2-amino-5-methoxybenzoic acid derivatives followed by chlorination.

Synthetic Pathway & Impurity Map

The following diagram illustrates the synthesis and potential impurity formation.

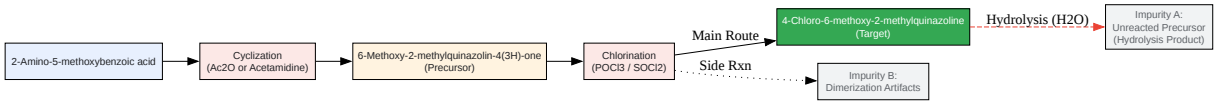

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Figure 1: Synthetic route and degradation pathway showing the critical hydrolytic reversion to the quinazolinone.

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Structural Characterization (Spectroscopic Analysis)

Nuclear Magnetic Resonance (NMR) Spectroscopy

The

NMR spectrum is distinct due to the 2-methyl singlet and the specific coupling pattern of the 6-methoxy substituted benzene ring.

Predicted

NMR Data (400 MHz,

):

Position	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
H-5	7.85 - 7.90	Doublet (d, Hz)	1H	Peri-position to N1; deshielded by ring current.
H-8	7.35 - 7.40	Doublet (d, Hz)	1H	Ortho to OMe, meta to H-7.
H-7	7.45 - 7.50	Doublet of Doublets (dd)	1H	Coupling with H-8 (meta) and H-5 (ortho).
OMe	3.95 - 4.05	Singlet (s)	3H	Characteristic aromatic methoxy.
2-Me	2.80 - 2.85	Singlet (s)	3H	Methyl group at C2 (deshielded by imine).

Key Diagnostic Feature: The absence of the broad singlet at

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ppm (NH) confirms the conversion of the quinazolinone to the chloro-quinazoline. If a peak appears near 11-12 ppm, the sample is contaminated with the hydrolysis precursor (Impurity A).

Mass Spectrometry (MS) Fragmentation

The presence of Chlorine provides a definitive isotopic signature.

- Ionization Mode: ESI+ (Electrospray Ionization, Positive mode).
- Molecular Ion (

  ):
  - m/z 209.05 (

    isotope, 100% intensity)
  - m/z 211.05 (

    isotope, ~33% intensity)
  - Observation: A distinct 3:1 ratio for the molecular ion cluster confirms the presence of one chlorine atom.

Fragmentation Pathway:

- : Loss of the chlorine radical/ion (m/z ~173), generating the quinazoline cation.
- : Loss of methyl radical from the methoxy group (m/z ~158).
- : Sequential loss of CO (m/z ~130), typical for anisole-like substructures.

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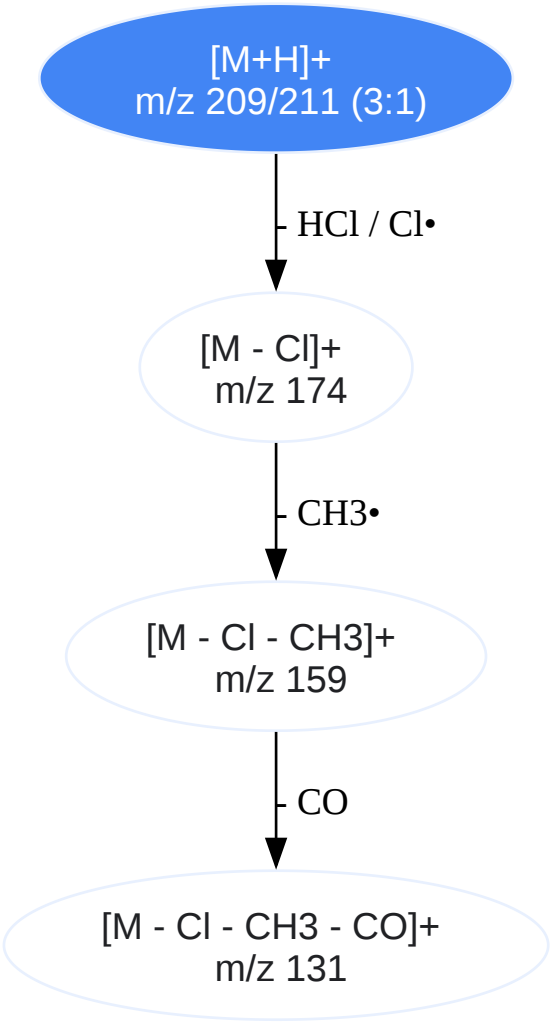

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Figure 2: Proposed ESI-MS fragmentation pathway for structural confirmation.

Quality Control & Analytical Protocols

Handling & Stability Warning

CRITICAL: The C4-Chlorine bond is labile. Exposure to atmospheric moisture converts the product back to 6-methoxy-2-methylquinazolin-4(3H)-one (insoluble white solid).

- Storage: Store under Argon/Nitrogen at -20°C.
- Solvent: Use anhydrous

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for NMR. Avoid DMSO-

if it contains water, as hydrolysis may occur during acquisition.

HPLC Purity Method (Reverse Phase)

A validated gradient method is required to separate the hydrolytic impurity from the active intermediate.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile (MeCN).
- Gradient:
  - 0-2 min: 5% B (Equilibration)
  - 2-15 min: 5%

    95% B
  - 15-20 min: 95% B
- Detection: UV at 254 nm (aromatic core) and 320 nm (quinazoline conjugation).
- Retention Time (Approximate):
  - Hydrolysis Impurity (Quinazolinone): ~4.5 min (More polar).
  - Target (4-Chloro): ~11.2 min (Less polar).

Reaction Monitoring (TLC)

- Stationary Phase: Silica Gel

  .
- Eluent: Hexane:Ethyl Acetate (3:1).

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- Visualization: UV Light (254 nm).
- Rf Values:
  - Product:
  - Starting Material (Quinazolinone):

    (stays near baseline due to H-bonding).

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